

Technical Guide: m-Anisaldehyde-d3 Material Safety Data

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *m*-Anisaldehyde-d3

Cat. No.: B567610

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Disclaimer: This document provides a technical guide based on the material safety data available for the non-deuterated analogue, m-Anisaldehyde (3-Methoxybenzaldehyde). The toxicological and physicochemical properties of **m-Anisaldehyde-d3** are expected to be very similar to its non-deuterated counterpart. However, this guide should be used for informational purposes, and it is crucial to consult the specific Safety Data Sheet (SDS) provided by the supplier for **m-Anisaldehyde-d3** before handling.

Section 1: Chemical and Physical Properties

This section summarizes the key physical and chemical properties of m-Anisaldehyde. These values are critical for researchers and drug development professionals in designing experiments and understanding the compound's behavior.

Property	Value	Reference
Molecular Formula	C ₈ H ₈ O ₂	[1][2]
Molecular Weight	136.15 g/mol	[1][2]
Appearance	Clear colorless to yellow liquid	[3]
Boiling Point	143 °C at 50 mmHg	[1][2]
Density	1.117 g/mL at 20 °C	[2]
Flash Point	113 °C (235.4 °F) - closed cup	[2]
Refractive Index	1.5510 to 1.5550 (20°C, 589 nm)	[3]
Water Solubility	2 g/L at 20 °C (literature value)	

Section 2: Toxicological Data

Understanding the toxicological profile of a compound is paramount for ensuring laboratory safety. The following table outlines the available acute toxicity data for m-Anisaldehyde.

Toxicity Endpoint	Value	Species	Reference
Acute Oral Toxicity (LD50)	2400 mg/kg	Mouse	[4]
Acute Dermal Toxicity (LD50)	>5000 mg/kg	Rabbit	[4]

Section 3: Hazard Identification and Classification

This section details the hazard classifications for m-Anisaldehyde according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation.[5] [6]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation.[5][6]
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation.[5]

Section 4: Experimental Protocols - Safe Handling and Personal Protective Equipment (PPE)

Adherence to proper experimental protocols is essential to minimize exposure and ensure a safe working environment.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.[1][4]
- Ensure that eyewash stations and safety showers are readily accessible.[6]

Personal Protective Equipment (PPE):

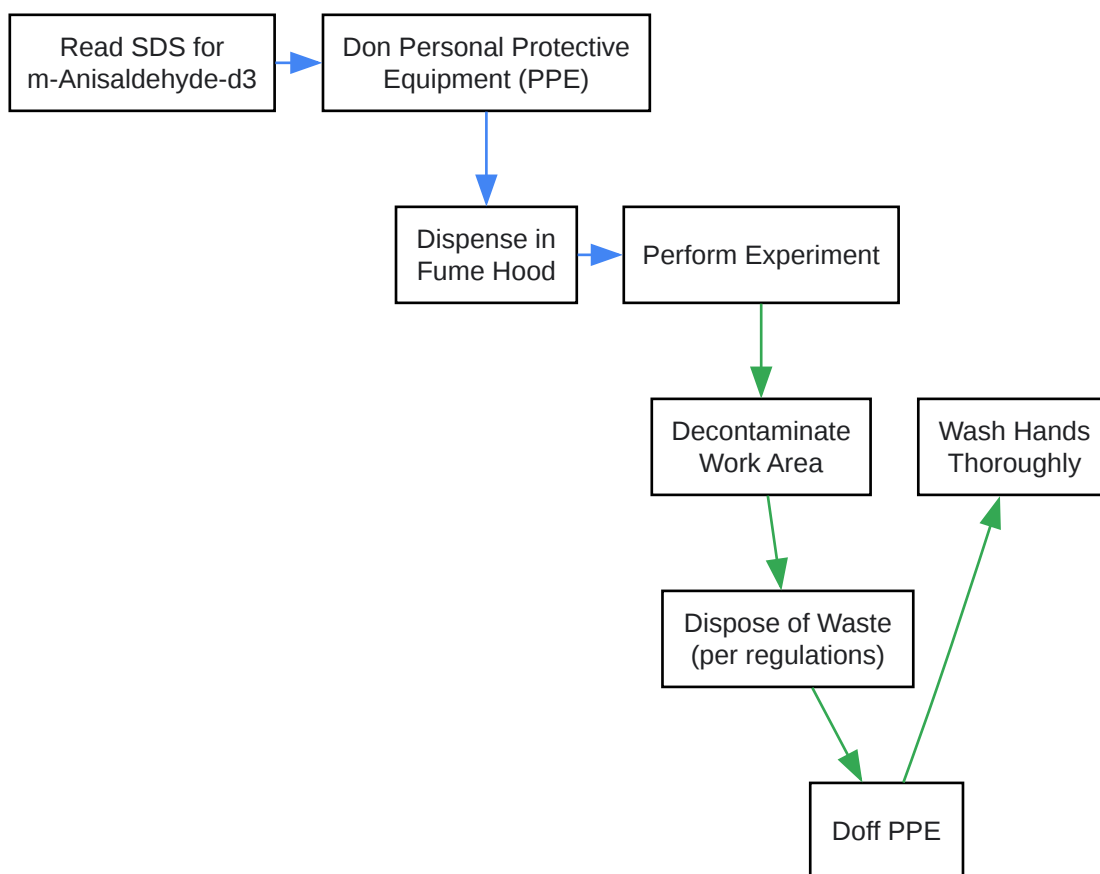
- Eye/Face Protection: Wear chemical safety goggles or a face shield.[5][6]
- Skin Protection:
 - Wear a lab coat.[4]
 - Wear suitable protective gloves (e.g., butyl rubber).
- Respiratory Protection: If working outside a fume hood or if there is a risk of generating aerosols, use a NIOSH-approved respirator with an appropriate cartridge.[4]

Handling Procedures:

- Before use, read the supplier-specific Safety Data Sheet (SDS) for **m-Anisaldehyde-d3**.
- Don personal protective equipment as outlined above.
- Dispense the required amount of the compound in a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Do not breathe dust, fume, gas, mist, vapors, or spray.[\[5\]](#)
- After handling, wash hands thoroughly with soap and water.[\[1\]](#)[\[5\]](#)
- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#)[\[5\]](#)

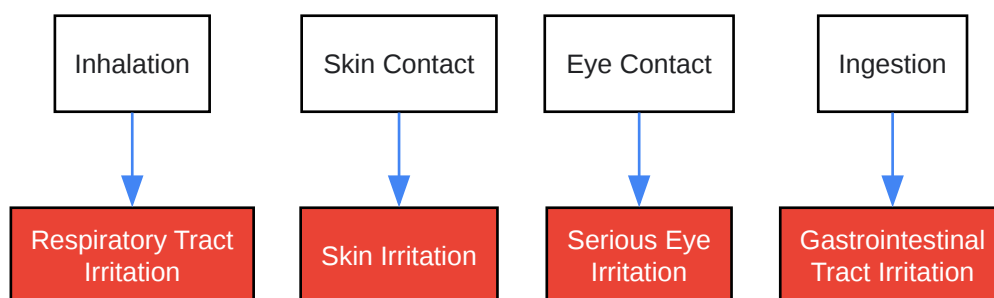
Section 5: Diagrams

The following diagrams illustrate key workflows and relationships relevant to the safe handling and potential biological interactions of **m-Anisaldehyde-d3**.



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Caption: Experimental Workflow for Handling **m-Anisaldehyde-d3**.



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Caption: Potential Exposure Routes and Health Effects of m-Anisaldehyde.

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- To cite this document: BenchChem. [Technical Guide: m-Anisaldehyde-d3 Material Safety Data]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b567610#m-anisaldehyde-d3-material-safety-data-sheet\]](https://www.benchchem.com/product/b567610#m-anisaldehyde-d3-material-safety-data-sheet)

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